

# Essential Safety and Logistics for Handling Ethanol-13C2

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ethanol-13C2

Cat. No.: B3068663

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of isotopically labeled compounds like **Ethanol-13C2** is paramount. This guide provides immediate, procedural information for the operational use and disposal of **Ethanol-13C2**, reinforcing a culture of safety and responsibility in the laboratory.

**Ethanol-13C2** is a highly flammable liquid and vapor that can cause serious eye irritation.<sup>[1][2]</sup>  
<sup>[3]</sup> Adherence to proper safety protocols is crucial to mitigate risks.

## Hazard Identification and Safety Data

A summary of the key safety and physical properties of **Ethanol-13C2** is provided in the table below.

Property	Value	Source
Signal Word	Danger	[1][2]
Hazard Statements	H225: Highly flammable liquid and vapor.H319: Causes serious eye irritation.	[1][2][3]
GHS Pictograms	Flame (GHS02), Exclamation Mark (GHS07)	[2]
Flash Point	13 °C (55.4 °F) - closed cup	[1][2]
Boiling Point	78 °C	[1][2]
Density	0.839 g/mL at 25 °C	[1][2]
Storage Temperature	Room temperature	[1][2]

## Operational Plan: Step-by-Step Handling Procedure

This section outlines the procedural steps for the safe handling of **Ethanol-13C2** in a laboratory setting.

### 1. Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[4][5]
- Ensure that an emergency eyewash station and safety shower are readily accessible.[4]
- Keep away from heat, sparks, open flames, and other ignition sources.[3][6][7] Use explosion-proof electrical and lighting equipment.[3]

### 2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical splash goggles or a face shield.[8][9]
- Hand Protection: Wear nitrile or butyl rubber gloves.[4][10] Ethanol can defat the skin, causing dryness and irritation.[10]

- Body Protection: A flame-retardant lab coat or coveralls should be worn.[9]
- Respiratory Protection: If working outside of a fume hood or in case of insufficient ventilation, use a suitable respirator.[4][8][11] For high concentrations, a self-contained breathing apparatus (SCBA) may be necessary.[10]

### 3. Handling and Use:

- Ground and bond containers when transferring the liquid to prevent static discharge.[3][6]
- Use only non-sparking tools.[3][6]
- Avoid contact with skin and eyes.[4][12] Do not breathe in vapors.[4]
- Keep the container tightly closed when not in use.[3][4][12]

### 4. Spill Response:

- Small Spills (<1 L): Absorb the spill with an inert, dry material and place it in a suitable container for hazardous waste disposal.[4]
- Large Spills (>1 L): Evacuate the area and contact your institution's Environmental Health & Safety (EH&S) department immediately.[4]

## Disposal Plan: Step-by-Step Waste Management

Proper disposal of **Ethanol-13C2** and contaminated materials is critical to ensure environmental protection and regulatory compliance.

### 1. Waste Collection:

- Dispose of used **Ethanol-13C2** as hazardous waste in a designated, properly labeled waste container.[4][13]
- Solid waste contaminated with **Ethanol-13C2**, such as paper towels or gloves, should also be disposed of in a designated hazardous waste container.[13]

- Do not dispose of ethanol down the drain.[13][14] This is illegal and can harm the environment.[13]

## 2. Waste Storage:

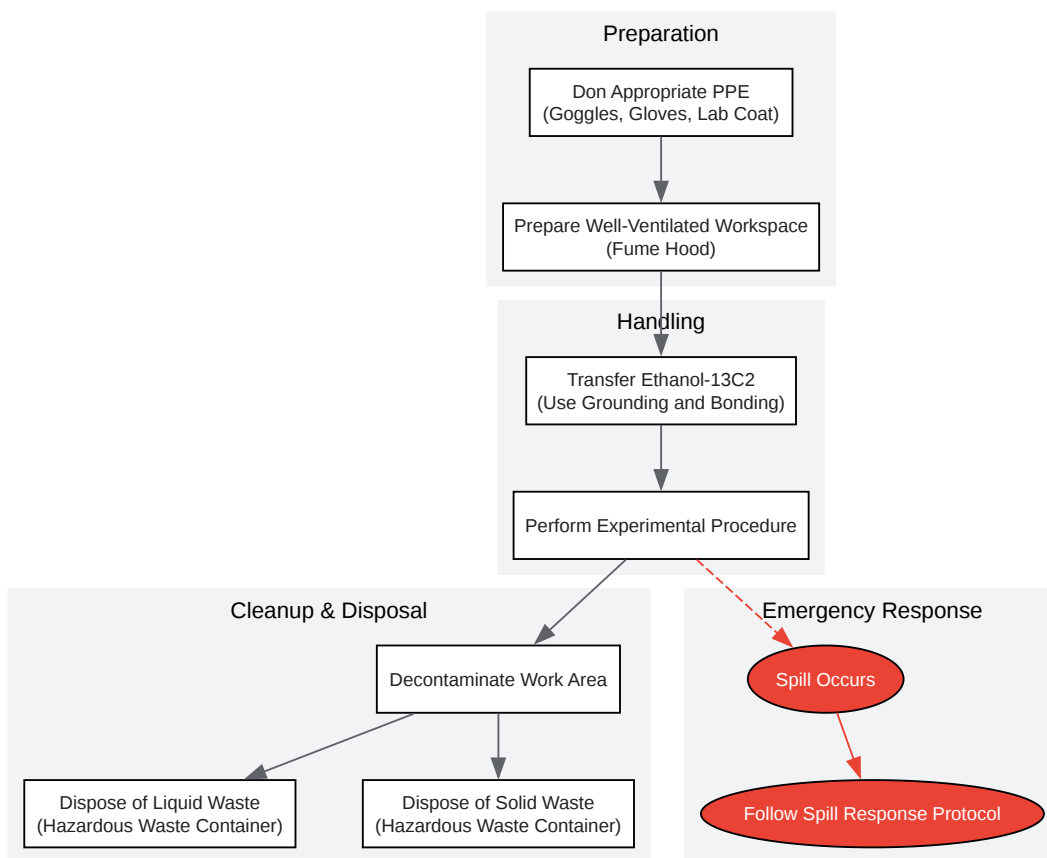
- Store waste containers in a cool, well-ventilated area away from ignition sources.[14]
- Ensure the waste container cap is tightly sealed.[13]
- Do not store ethanol waste with incompatible materials, such as acids or oxidizing agents, to prevent dangerous chemical reactions.[13][14]

## 3. Waste Disposal:

- Arrange for the collection of the hazardous waste through your institution's EH&S department.[4]
- Used ethanol should be disposed of from the waste container within 90 days.[13]

# Workflow for Handling Ethanol-13C2

## Workflow for Safe Handling of Ethanol-13C2

[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Ethanol-13C2 13C 99atom 70753-79-6 [sigmaaldrich.com]
- 2. 乙醇-13C2 99 atom % 13C | Sigma-Aldrich [sigmaaldrich.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. sites.chemengr.ucsb.edu [sites.chemengr.ucsb.edu]
- 5. itwreagents.com [itwreagents.com]
- 6. rcilabscan.com [rcilabscan.com]
- 7. carlroth.com:443 [carlroth.com:443]
- 8. What Personal Protective Equipment (PPE) is Required When Working with Ethyl Alcohol? [cangardcare.com]
- 9. epa.gov [epa.gov]
- 10. m.youtube.com [m.youtube.com]
- 11. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- 12. static.cymitquimica.com [static.cymitquimica.com]
- 13. Proper Waste Disposal - Ethanol Impacts [ethanolimpacts.weebly.com]
- 14. collectandrecycle.com [collectandrecycle.com]
- To cite this document: BenchChem. [Essential Safety and Logistics for Handling Ethanol-13C2]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3068663#personal-protective-equipment-for-handling-ethanol-13c2]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)